(S)-(+)-1-Cyclohexylethylamine: Stoichiometry, Stereochemistry, and Application in Chiral Resolution

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Compound of Interest	
Compound Name:	*(S)-(+)-1-Cyclohexylethylamine*
CAS No.:	*17430-98-7; 2979-22-8*
Cat. No.:	*B2852713*

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Executive Summary

In chiral chemistry, molecular weight is not merely a static physical constant; it is the fundamental unit of stoichiometric precision. For **(S)-(+)-1-Cyclohexylethylamine** (CAS: 17430-98-7), the molecular weight of 127.23 g/mol dictates the precise molar equivalents required to form diastereomeric salts with racemic carboxylic acids—a critical step in classical optical resolution.

This guide moves beyond the datasheet to examine the operational utility of **(S)-(+)-1-Cyclohexylethylamine**. We explore its synthesis via aromatic hydrogenation, its role as a "stereochemical chisel" in separating enantiomers, and the rigorous analytical protocols required to validate its optical purity.

Physicochemical Profile

The utility of **(S)-(+)-1-Cyclohexylethylamine** stems from its structural rigidity (cyclohexyl ring) and its basicity, which allows for stable salt formation.

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Table 1: Core Technical Specifications

Property	Value	Context for Application
Molecular Weight	127.23 g/mol	Critical for calculating 0.5 or 1.0 eq. in resolution screens.
CAS Number	17430-98-7	Specific to the (S)-(+) isomer. [1][2][3]
Appearance	Colorless liquid	Discoloration indicates oxidation; store under inert gas.
Boiling Point	177–178 °C	High BP allows recovery via distillation after salt cracking.
Density	0.856 g/mL (25 °C)	Essential for volumetric dosing in automated platforms.
Optical Rotation	(neat)	Primary metric for quick purity checks.
Basicity ( )	~10.5 (estimated)	Sufficiently basic to deprotonate carboxylic acids.

Synthesis & Stereochemical Integrity

The production of **(S)-(+)-1-Cyclohexylethylamine** is a lesson in chemoselectivity. It is typically synthesized via the catalytic hydrogenation of (S)-(-)-1-Phenylethylamine. The challenge lies in reducing the aromatic ring without racemizing the chiral center at the

-position.

Mechanistic Insight

Standard hydrogenation (e.g., Pd/C, high temp) can lead to C-N bond cleavage or racemization. To maintain the (S)-configuration, milder catalysts such as Rhodium on Carbon (Rh/C) or Ruthenium (Ru) are employed under controlled pressure. The reaction proceeds via the adsorption of the phenyl ring onto the catalyst surface, followed by syn-addition of hydrogen.

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Diagram 1: Catalytic Hydrogenation Workflow

The following diagram illustrates the transformation from the aromatic precursor to the cyclohexyl product, highlighting the preservation of stereochemistry.

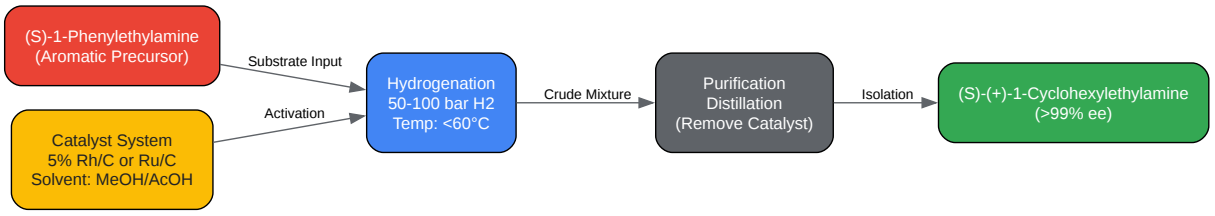

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Figure 1: Stereoselective hydrogenation pathway preserving the chiral center.[4][5]

Application: Chiral Resolution of Acids[7]

This is the primary application for drug developers. **(S)-(+)-1-Cyclohexylethylamine** acts as a Resolving Agent. When added to a racemic mixture of a chiral acid, it forms two distinct salts:

- (S)-Amine : (R)-Acid (Diastereomer A)
- (S)-Amine : (S)-Acid (Diastereomer B)

Unlike enantiomers, these diastereomeric salts have different physical properties (solubility, boiling point, crystal lattice energy). This allows separation via fractional crystallization.

The "Half-Quantity" Method (Pope-Peachey)

Instead of using 1.0 equivalent of the expensive chiral amine, researchers often use 0.5 equivalents of **(S)-(+)-1-Cyclohexylethylamine** and 0.5 equivalents of an achiral base (like NaOH). This forces the chiral amine to react selectively with the "better fitting" enantiomer of the acid, often improving yield and optical purity.

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Diagram 2: Diastereomeric Salt Resolution Protocol

A logic flow for resolving a racemic acid using **(S)-(+)-1-Cyclohexylethylamine**.

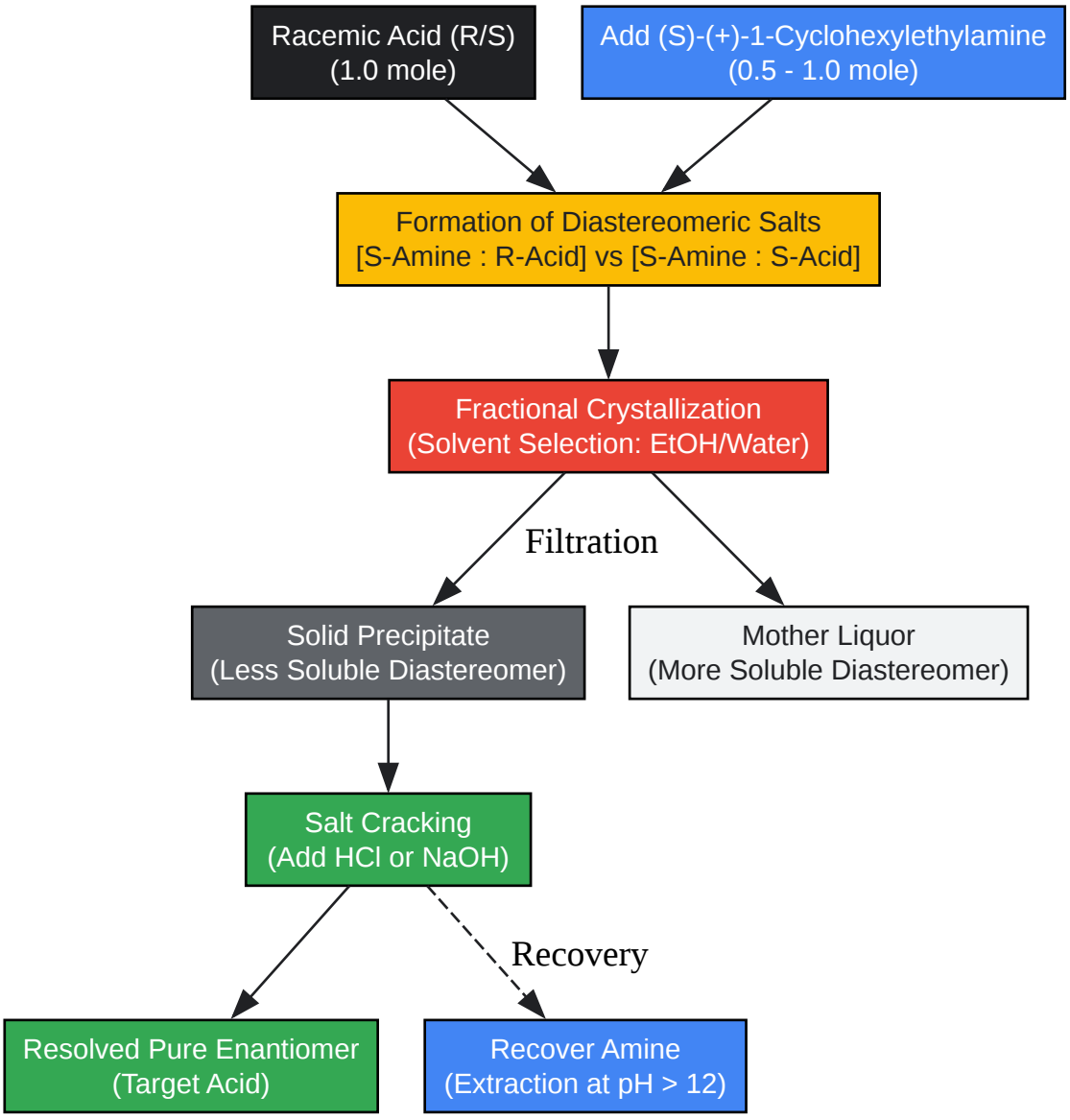

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Figure 2: Operational workflow for chiral resolution via diastereomeric crystallization.

Analytical Protocols & Quality Control

Trusting the label is insufficient in high-stakes synthesis. You must validate the Enantiomeric Excess (ee).

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Method A: Chiral HPLC[8]

- Column: Chiralpak OD-H or AD-H (polysaccharide-based stationary phases).
- Mobile Phase: Hexane : Isopropanol : Diethylamine (e.g., 90:10:0.1).
- Detection: UV at 210 nm (weak chromophore; derivatization may be required if signal is low).

Method B: GC Analysis (Derivatization Required)

Since aliphatic amines tail badly on GC columns, derivatization is standard.

- Reagent: Trifluoroacetic anhydride (TFAA).
- Reaction: Mix 10 µL amine + 100 µL TFAA in DCM.
- Mechanism: Converts amine to stable amide.
- Column: Cyclodextrin-based chiral capillary column (e.g., Chiraldex G-TA).

Handling & Safety

- Corrosivity: The amine is highly caustic (pH > 12). It causes severe skin burns and eye damage.[3][6] Double-gloving (Nitrile) and face shields are mandatory.
- Flammability: Flash point is ~52°C. Ground all glassware to prevent static discharge.
- Storage: Hygroscopic and absorbs

  from air (forming carbamates). Store under Nitrogen or Argon.

References

- PubChem. (2023). **(S)-(+)-1-Cyclohexylethylamine** Compound Summary. National Library of Medicine. [Link]
- NIST Chemistry WebBook. (2023). 1-Cyclohexylethanamine, (S)-.[2][3][7][8] National Institute of Standards and Technology.[8] [Link]

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- Kozma, D. (2001). CRC Handbook of Optical Resolutions via Diastereomeric Salt Formation. CRC Press. (Standard reference for resolution protocols).

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Sources

- 1. (S)-(+)-1-Cyclohexylethylamine [webbook.nist.gov]
- 2. apicule.com [apicule.com]
- 3. (S)-(+)-1-Cyclohexylethylamine | C8H17N | CID 5325951 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 6. (S)-(+)-1-Cyclohexylethylamine | 17430-98-7 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 7. (S)-(+)-1-Cyclohexylethylamine 98 17430-98-7 [sigmaaldrich.com]
- 8. (S)-(+)-1-Cyclohexylethylamine [webbook.nist.gov]
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